

Application Notes and Protocols for Long-Term Storage of Dasminapant

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Compound of Interest

Compound Name: *Dasminapant*

Cat. No.: *B605532*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the recommended long-term storage conditions for the **Dasminapant** compound (also known as APG-1387), alongside protocols for handling and assessing its stability. Adherence to these guidelines is crucial for maintaining the compound's integrity, ensuring experimental reproducibility, and preserving its therapeutic efficacy.

Compound Information

Parameter	Details
Compound Name	Dasminapant
Synonyms	APG-1387
CAS Number	1570231-89-8
Molecular Formula	C ₆₀ H ₇₂ N ₁₀ O ₁₀ S ₂
Molecular Weight	1157.40 g/mol
Mechanism of Action	Dasminapant is a bivalent SMAC mimetic that acts as an antagonist of Inhibitor of Apoptosis Proteins (IAPs), including XIAP, cIAP-1, and cIAP-2. By blocking IAPs, it promotes the degradation of cIAP-1 and XIAP, leading to caspase activation and apoptosis in cancer cells. [1]

Recommended Long-Term Storage Conditions

Proper storage is critical to prevent the degradation of **Dasminapant**. The following conditions are recommended based on available supplier data and general best practices for similar chemical entities.

Solid (Neat) Compound

For the solid form of **Dasminapant**, the following storage conditions are advised to ensure long-term stability:

Condition	Recommendation	Rationale
Temperature	-20°C for long-term storage (months to years). ^{[2][3]} 0-4°C for short-term storage (days to weeks). ^{[2][3]}	Low temperatures minimize the rate of chemical degradation.
Atmosphere	Store under an inert atmosphere (e.g., nitrogen or argon). ^[1]	Dasminapant's susceptibility to oxidation is not fully characterized, but storage under inert gas is a standard precaution for complex organic molecules to prevent oxidative degradation.
Light	Protect from light. ^{[2][3]}	Exposure to light, particularly UV radiation, can induce photochemical degradation of the compound.
Moisture	Store in a dry, desiccated environment. ^{[2][3]}	Although specific hygroscopicity data is not available, moisture can promote hydrolysis of susceptible functional groups and facilitate other degradation pathways.

In-Solution Storage

Stock solutions of **Dasminapant** are significantly less stable than the solid form and require more stringent storage conditions. It is highly recommended to prepare fresh solutions for experiments. If storage is unavoidable, the following guidelines should be followed:

Solvent	Temperature	Duration	Storage Notes
DMSO	-80°C	Up to 6 months ^[1]	Aliquot into single-use vials to avoid repeated freeze-thaw cycles, which can accelerate degradation. ^[1] Use freshly opened, anhydrous DMSO for preparation as it is hygroscopic. ^[1]
DMSO	-20°C	Up to 1 month ^[1]	Store under a nitrogen atmosphere. ^[1]

Note: For in vivo studies requiring aqueous-based formulations, it is strongly recommended to prepare the solution fresh on the day of use.^[1]

Experimental Protocols

Protocol for Preparation of a Stock Solution in DMSO

This protocol outlines the steps for preparing a high-concentration stock solution of **Dasminapant** in Dimethyl Sulfoxide (DMSO).

Materials:

- **Dasminapant** (solid)
- Anhydrous, high-purity DMSO
- Sterile, amber glass vials with airtight caps
- Calibrated analytical balance
- Vortex mixer and/or sonicator

Procedure:

- Equilibrate the vial of solid **Dasminapant** to room temperature before opening to prevent condensation of atmospheric moisture.
- In a sterile environment, accurately weigh the desired amount of **Dasminapant** powder and transfer it to a sterile amber vial.
- Add the calculated volume of anhydrous DMSO to achieve the desired concentration (e.g., 50 mg/mL).^[1]
- Cap the vial tightly and vortex thoroughly. If necessary, use an ultrasonic bath to aid dissolution.^[1]
- Once fully dissolved, aliquot the stock solution into single-use amber vials.
- Flush the headspace of each vial with nitrogen or argon gas before sealing.
- Label the vials clearly with the compound name, concentration, date of preparation, and storage conditions.
- Store the aliquots at -80°C for long-term storage.

Protocol for Assessing Compound Stability (General Guideline)

While a specific stability-indicating method for **Dasminapant** is not publicly available, this general protocol outlines the principles of a forced degradation study and analysis by High-Performance Liquid Chromatography (HPLC), which is a standard approach for assessing the stability of pharmaceutical compounds.

Objective: To evaluate the stability of **Dasminapant** under various stress conditions and to develop a stability-indicating analytical method.

3.2.1. Forced Degradation Study

Procedure:

- Prepare solutions of **Dasminapant** in a suitable solvent (e.g., acetonitrile/water mixture).

- Expose the solutions to the following stress conditions:
 - Acid Hydrolysis: Add 0.1 M HCl and incubate at 60°C for 24-48 hours.
 - Base Hydrolysis: Add 0.1 M NaOH and incubate at 60°C for 24-48 hours.
 - Oxidative Degradation: Add 3% H₂O₂ and store at room temperature, protected from light, for 24-48 hours.
 - Thermal Degradation: Incubate the solution at 80°C, protected from light, for 48-72 hours. Also, expose the solid compound to 80°C.
 - Photolytic Degradation: Expose the solution to a calibrated light source (e.g., ICH option 2) for a defined period.
- At specified time points, withdraw samples, neutralize if necessary, and dilute to a suitable concentration for HPLC analysis.

3.2.2. HPLC Method Development (Illustrative Example)

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase: A gradient of A) Water with 0.1% formic acid and B) Acetonitrile with 0.1% formic acid.
- Flow Rate: 1.0 mL/min.
- Detection: UV spectrophotometer at a wavelength determined by the UV spectrum of **Dasminapant**.
- Injection Volume: 10 µL.
- Column Temperature: 30°C.

Analysis:

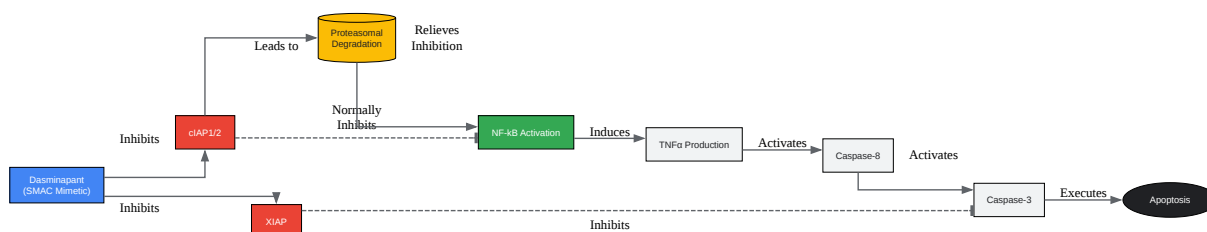
- Inject the stressed samples and an unstressed control sample into the HPLC system.

- Monitor the chromatograms for the appearance of new peaks (degradation products) and a decrease in the peak area of the parent **Dasminapant** peak.
- The method is considered "stability-indicating" if the degradation product peaks are well-resolved from the parent peak.

Visualizations

Signaling Pathway of Dasminapant

Dasminapant, as a SMAC mimetic, targets IAP proteins to induce apoptosis. The diagram below illustrates this signaling cascade.

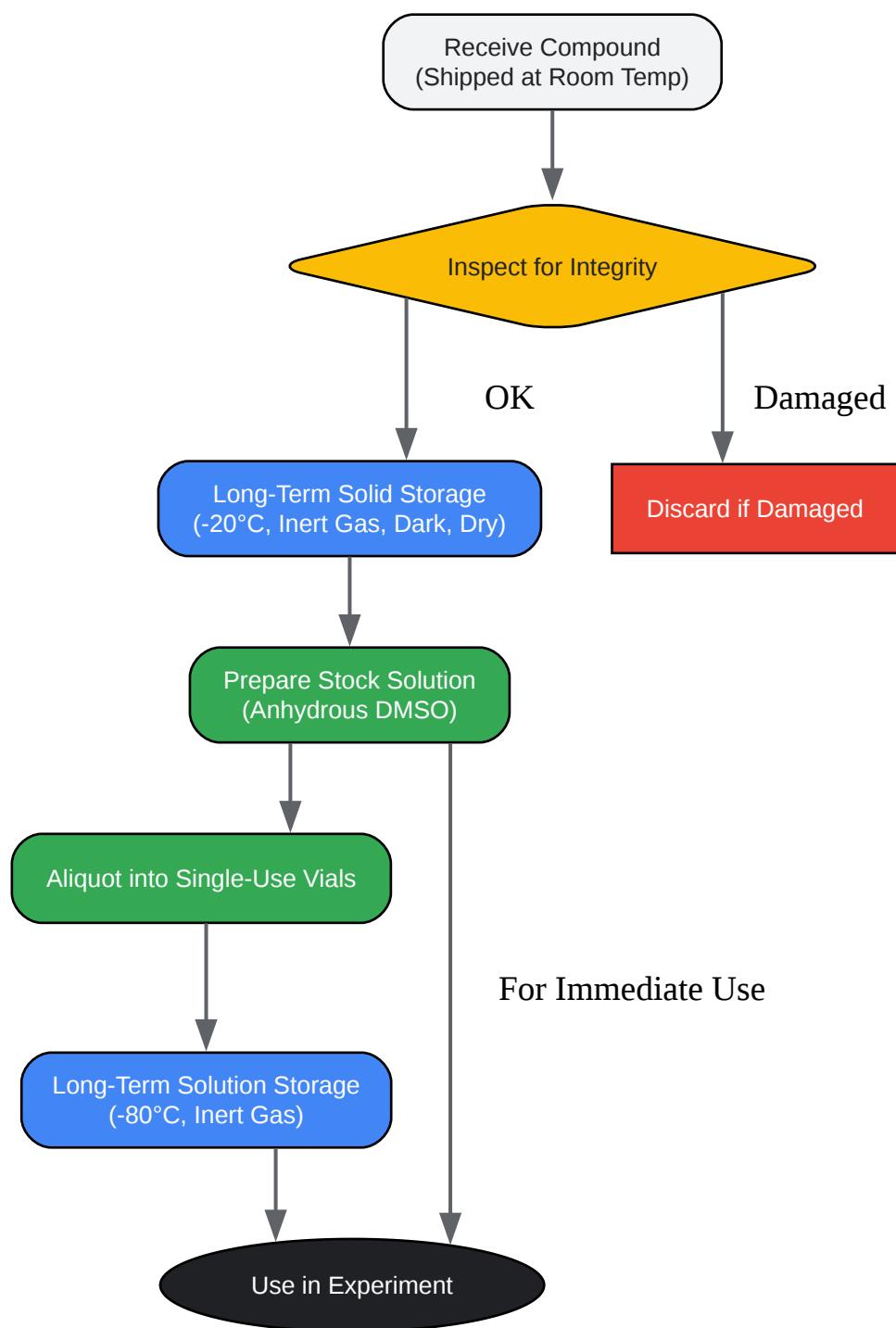


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Dasminapant-induced apoptotic signaling pathway.

Recommended Workflow for Handling and Storage of Dasminapant

This workflow diagram provides a logical sequence for the proper handling and storage of **Dasminapant** from receipt to experimental use.



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Workflow for **Dasminapant** handling and storage.

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References

- 1. Evaluating dasatinib nanocarrier: Physicochemical properties and cytotoxicity activity on cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medkoo.com [medkoo.com]
- 3. Design, in silico evaluation, and in vitro verification of new bivalent Smac mimetics with pro-apoptotic activity - PubMed [pubmed.ncbi.nlm.nih.gov]
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